

What is the chemical structure of cholestanol?

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Cholestanol

Cat. No.: B8816890

[Get Quote](#)

An In-depth Technical Guide to the Chemical Structure of **Cholestanol**

Introduction to Cholestanol

Cholestanol, specifically the 5 α -cholestan-3 β -ol isomer, is a saturated sterol found in various biological systems. It is a diagenetic product of cholesterol, meaning it is formed from cholesterol through chemical and biological processes after initial deposition.^[1] As a metabolite of cholesterol, its levels can be indicative of certain metabolic pathways and are particularly significant in the diagnosis of diseases such as cerebrotendinous xanthomatosis (CTX), where it accumulates in tissues.^{[2][3][4]} **Cholestanol** also serves as a biomarker for geochemists, providing insights into the presence of ancient animal life and environmental oxygen levels in the fossil record.^[1] This guide provides a detailed examination of its chemical structure, properties, and the experimental methods used for its analysis.

Core Chemical Structure and Nomenclature

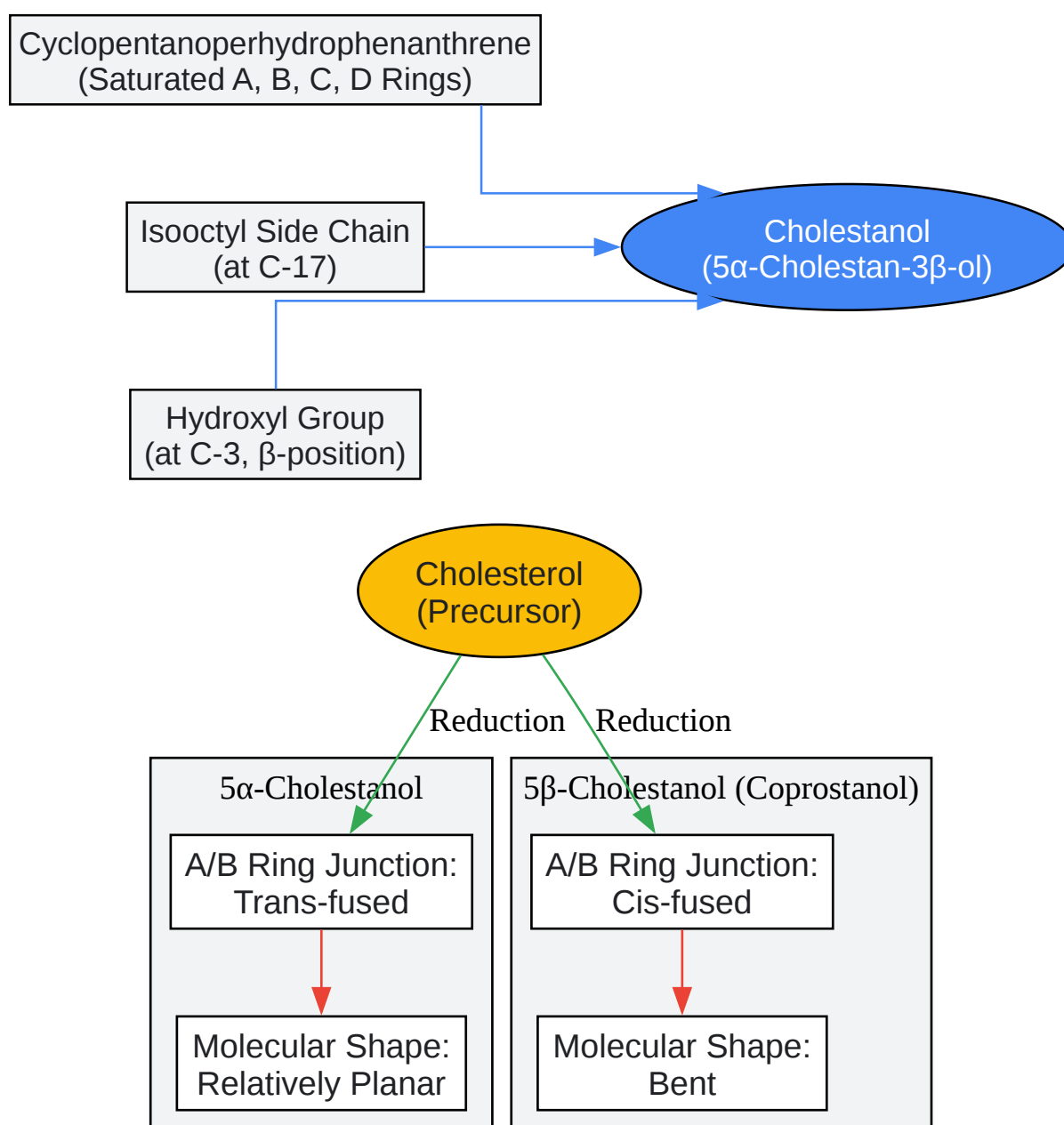
The fundamental structure of **cholestanol** is built upon the saturated tetracyclic steroid nucleus known as cyclopentanoperhydrophenanthrene, or gonane. This core is composed of three six-membered rings (A, B, and C) and one five-membered ring (D) fused together.

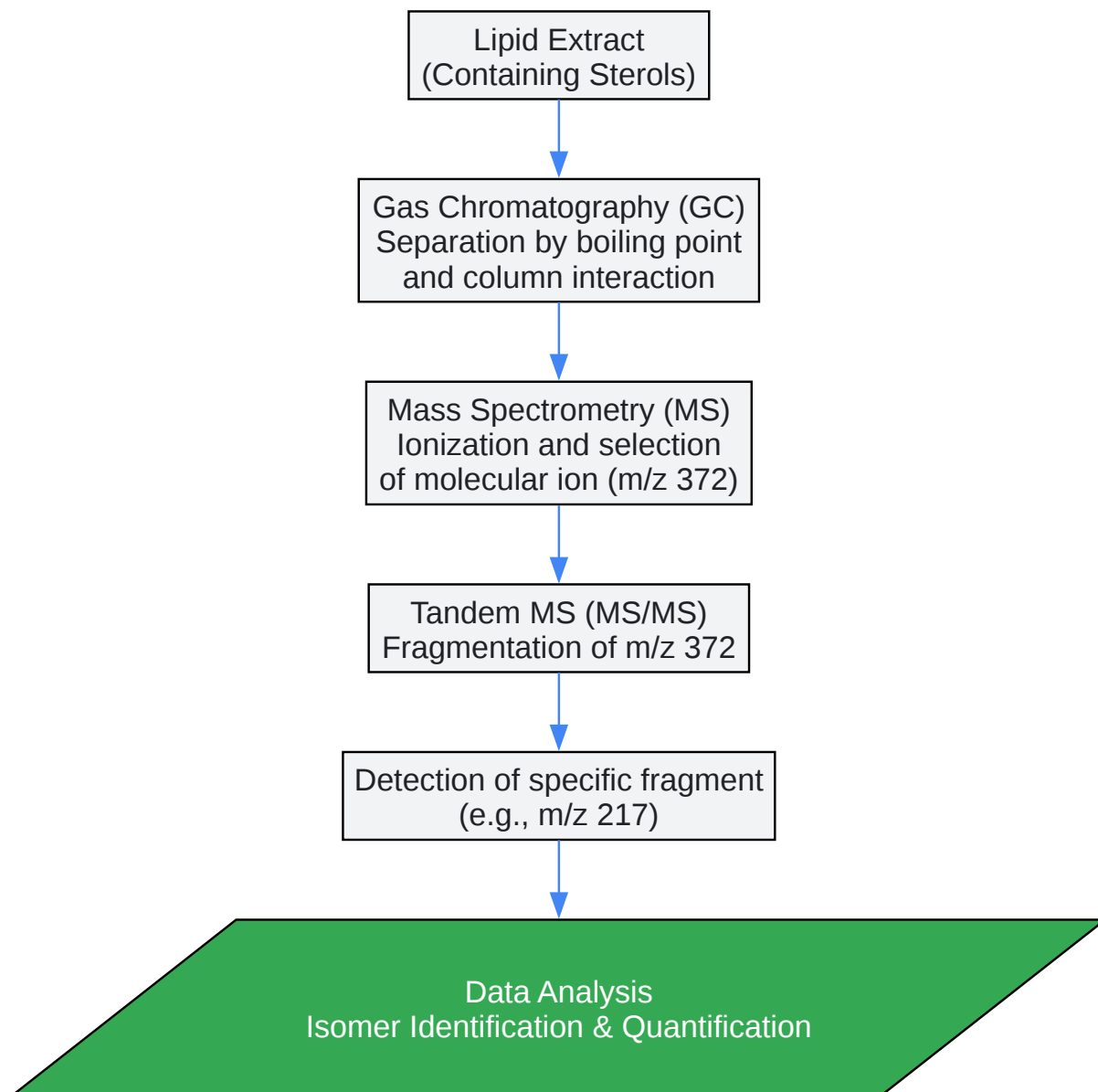
- Molecular Formula: C₂₇H₄₈O.^{[2][5][6][7]}
- Molecular Weight: Approximately 388.67 g/mol.^{[2][5][8]}
- IUPAC Name: A formal IUPAC name is 10,13-dimethyl-17-(6-methylheptan-2-yl)-2,3,4,5,6,7,8,9,11,12,14,15,16,17-tetradecahydro-1H-cyclopenta[a]phenanthren-3-ol.^[5]

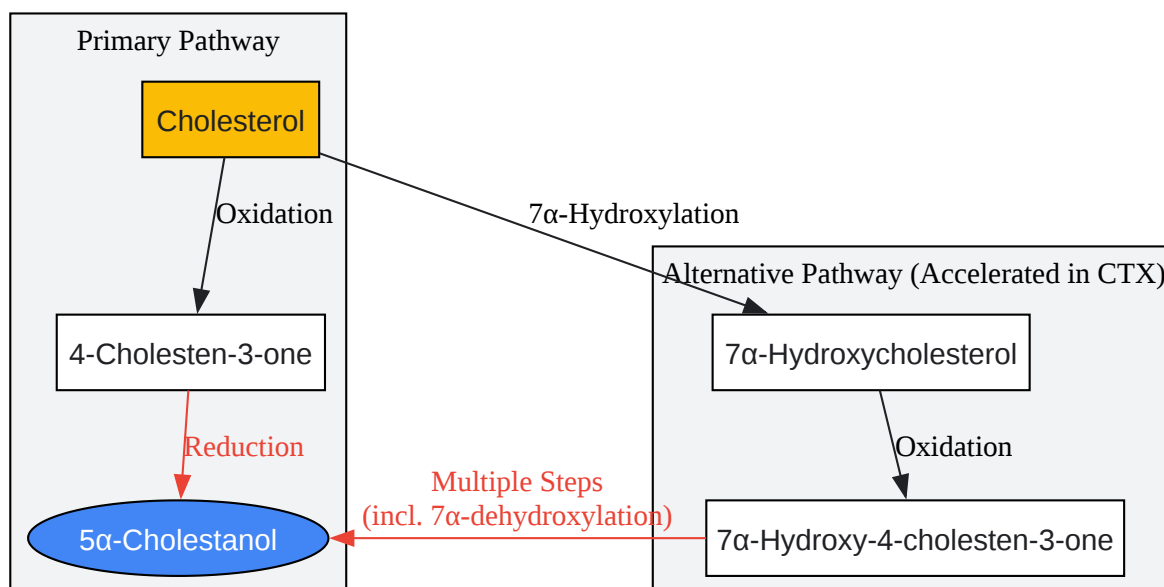
However, it is more commonly referred to by its semi-systematic name, (5 α)-cholestan-3 β -ol.
[2][6]

- Synonyms: Common synonyms include β -**Cholestanol**, Dihydrocholesterol, and 3 β -Hydroxy-5 α -cholestane.[9][10][11]

The structure is distinguished from its precursor, cholesterol, by the absence of the double bond between carbons 5 and 6 (C5-C6), which is saturated with hydrogen atoms in **cholestanol**. [1]







[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Cholestane - Wikipedia [en.wikipedia.org]
- 2. caymanchem.com [caymanchem.com]
- 3. The metabolism of cholestanol, cholesterol, and bile acids in cerebrotendinous xanthomatosis - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. A novel pathway for biosynthesis of cholestanol with 7 alpha-hydroxylated C27-steroids as intermediates, and its importance for the accumulation of cholestanol in cerebrotendinous xanthomatosis - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Cholestanol | C₂₇H₄₈O | CID 3240 - PubChem [pubchem.ncbi.nlm.nih.gov]

- 6. larodan.com [larodan.com]
- 7. Cholesterol [webbook.nist.gov]
- 8. Cholesterol [drugfuture.com]
- 9. Cholesterol [webbook.nist.gov]
- 10. sigmaaldrich.com [sigmaaldrich.com]
- 11. beta-Cholesterol | 80-97-7 | TCI EUROPE N.V. [tcichemicals.com]
- To cite this document: BenchChem. [What is the chemical structure of cholesterol?]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8816890#what-is-the-chemical-structure-of-cholesterol]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com